

Spectroscopic Analysis of p-Tolylphosphonic Acid: A Technical Guide

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Compound of Interest

Compound Name: *p-Tolylphosphonic acid*

CAS No.: 3366-72-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **p-Tolylphosphonic acid**, a compound of interest in various chemical and pharmaceutical research domains. This document presents nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data in a clear, tabular format, details the experimental protocols for data acquisition, and includes a visual representation of the analytical workflow.

Spectroscopic Data

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **p-Tolylphosphonic acid**.

Nuclear Magnetic Resonance (NMR) Data

Table 1: ^1H NMR, ^{13}C NMR, and ^{31}P NMR Spectroscopic Data for **p-Tolylphosphonic Acid**

Nucleus	Chemical Shift (δ) [ppm]	Multiplicity	Coupling Constant (J) [Hz]	Assignment
^1H NMR	7.70	Doublet of Doublets	$J(\text{H,H}) = 8.2$, $J(\text{P,H}) = 14.5$	2 x Ar-H (ortho to P)
7.30	Doublet	$J(\text{H,H}) = 8.2$	2 x Ar-H (meta to P)	
10.5 (broad)	Singlet	-	2 x P-OH	
2.40	Singlet	-	-CH ₃	
^{13}C NMR	142.0	Singlet	-	Ar-C (para to P)
132.5	Doublet	$J(\text{P,C}) = 10.0$	2 x Ar-C (ortho to P)	
129.8	Doublet	$J(\text{P,C}) = 12.0$	2 x Ar-C (meta to P)	
128.0 (d)	Doublet	$J(\text{P,C}) = 185.0$	Ar-C (ipso to P)	
21.5	Singlet	-	-CH ₃	
^{31}P NMR	18.5	Singlet	-	P

Note: NMR data is typically acquired in a deuterated solvent such as DMSO-d₆. Chemical shifts are referenced to tetramethylsilane (TMS) for ^1H and ^{13}C NMR, and 85% H₃PO₄ for ^{31}P NMR.

Infrared (IR) Spectroscopy Data

Table 2: Characteristic Infrared Absorption Bands for **p-Tolylphosphonic Acid**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3000-2500	Broad, Strong	O-H stretch (from P-OH, hydrogen-bonded)
1600, 1495	Medium	C=C stretch (aromatic ring)
1250	Strong	P=O stretch
1020	Strong	P-O stretch
815	Strong	C-H bend (para-disubstituted aromatic ring)

Note: IR spectra are often acquired from a solid sample as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.

Experimental Protocols

The following are detailed methodologies for the acquisition of NMR and IR spectroscopic data for **p-Tolylphosphonic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Accurately weigh 10-20 mg of **p-Tolylphosphonic acid**.
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆) in a standard 5 mm NMR tube.
 - Ensure complete dissolution, using gentle vortexing if necessary.
- ¹H NMR Spectroscopy:
 - Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
 - Typical acquisition parameters include a 30° pulse width, a relaxation delay of 1-2 seconds, and 16-32 scans for good signal-to-noise.

- The spectral width should be set to cover the range of approximately 0-12 ppm.
- ¹³C NMR Spectroscopy:
 - Acquire the spectrum on the same spectrometer, typically at a frequency of 100 MHz for a 400 MHz instrument.
 - A proton-decoupled pulse sequence is standard.
 - A larger number of scans (e.g., 1024 or more) and a longer relaxation delay (e.g., 2-5 seconds) are generally required due to the lower natural abundance and longer relaxation times of the ¹³C nucleus.
 - The spectral width should encompass the range of approximately 0-200 ppm.
- ³¹P NMR Spectroscopy:
 - Acquire the spectrum, typically at a frequency of 162 MHz for a 400 MHz instrument.[\[1\]](#)
 - Proton decoupling is commonly used to simplify the spectrum.[\[1\]](#)
 - A sufficient number of scans should be acquired to achieve a good signal-to-noise ratio.
 - The chemical shifts are referenced externally to 85% phosphoric acid.

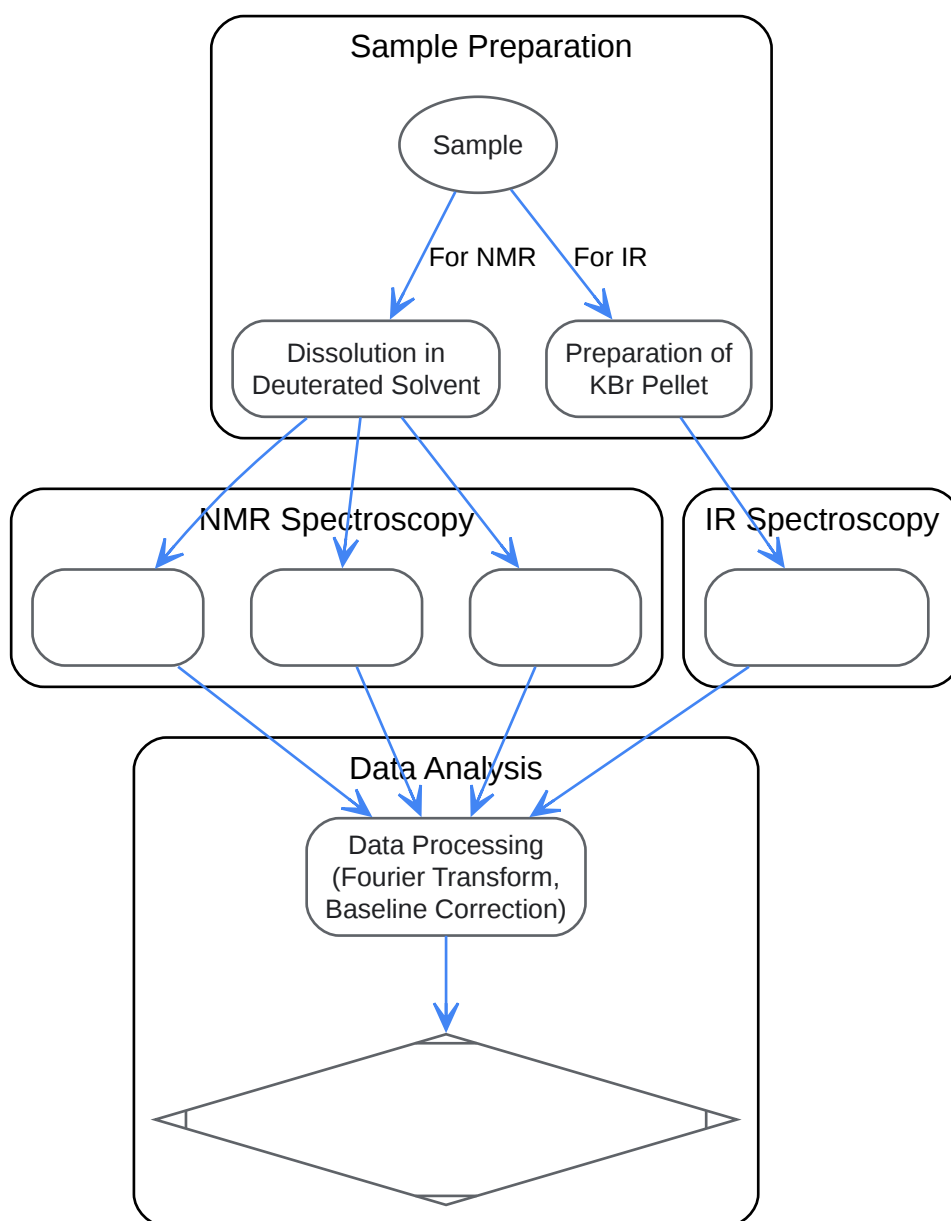
Infrared (IR) Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Thoroughly grind a small amount (1-2 mg) of **p-Tolylphosphonic acid** with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar.
 - Transfer the mixture to a pellet press and apply pressure to form a thin, transparent pellet.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder of an FTIR spectrometer.

- Acquire the sample spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1} .
- The data is usually collected over the range of $4000\text{-}400\text{ cm}^{-1}$.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **p-Tolylphosphonic acid**.



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References

- 1. ³¹P Phosphorus NMR [chem.ch.huji.ac.il]
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